

Physical properties of Pyridine 1-oxide hydrochloride (melting point, solubility)

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Compound of Interest

Compound Name: *Pyridine 1-oxide hydrochloride*

Cat. No.: *B091478*

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A Technical Guide to the Physical Properties of Pyridine 1-oxide Hydrochloride

This technical guide provides a detailed overview of the known physical properties of **Pyridine 1-oxide hydrochloride**, with a specific focus on its melting point and solubility. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise data and methodologies for the characterization of this compound.

Core Physical Properties

Pyridine 1-oxide hydrochloride ($C_5H_5NO \cdot HCl$) is the hydrochloride salt of Pyridine 1-oxide. The addition of the hydrochloride group significantly influences the compound's physical characteristics, particularly its polarity and, consequently, its solubility profile.

The following table summarizes the key physical properties of **Pyridine 1-oxide hydrochloride**. For comparative purposes, data for the parent compound, Pyridine 1-oxide, is also included where available.

Property	Pyridine 1-oxide hydrochloride	Pyridine 1-oxide
Melting Point	179.5-181 °C	62-67 °C[1][2]
Molecular Formula	C ₅ H ₆ ClNO[3]	C ₅ H ₅ NO[4]
Molecular Weight	131.56 g/mol	95.10 g/mol
Appearance	Crystals (from isopropanol)	Deliquescent, colorless solid[5]
Solubility	While specific quantitative data is not readily available, it is anticipated to be highly soluble in water and other polar solvents. This is inferred from the high water solubility of both Pyridine N-oxide and pyridine hydrochloride.[4][5][6]	
		Soluble in water and most polar solvents.[5]

Experimental Protocols

Detailed experimental protocols for determining the physical properties of chemical compounds are crucial for reproducible and accurate results. The following are standard methodologies applicable to the characterization of **Pyridine 1-oxide hydrochloride**.

The melting point of a crystalline solid is a critical indicator of its purity. The recommended method for determining the melting point of **Pyridine 1-oxide hydrochloride** is the capillary melting point method.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- **Sample Preparation:** Ensure the **Pyridine 1-oxide hydrochloride** sample is completely dry and finely powdered. Use a mortar and pestle to gently grind the crystals if necessary.
- **Capillary Loading:** Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:**
 - For an unknown compound, a preliminary rapid heating run can be performed to approximate the melting range.
 - For a more precise measurement, heat the block rapidly to about 15-20 °C below the expected melting point (179-181 °C).
 - Then, decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** Carefully observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting). The recorded range is the melting point.

A standard method for determining the solubility of a solid in a solvent is the shake-flask method. This protocol can be adapted to various solvents to establish a comprehensive solubility profile for **Pyridine 1-oxide hydrochloride**.

Apparatus:

- Analytical balance
- Vials or flasks with airtight seals
- Constant temperature shaker bath or orbital shaker

- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

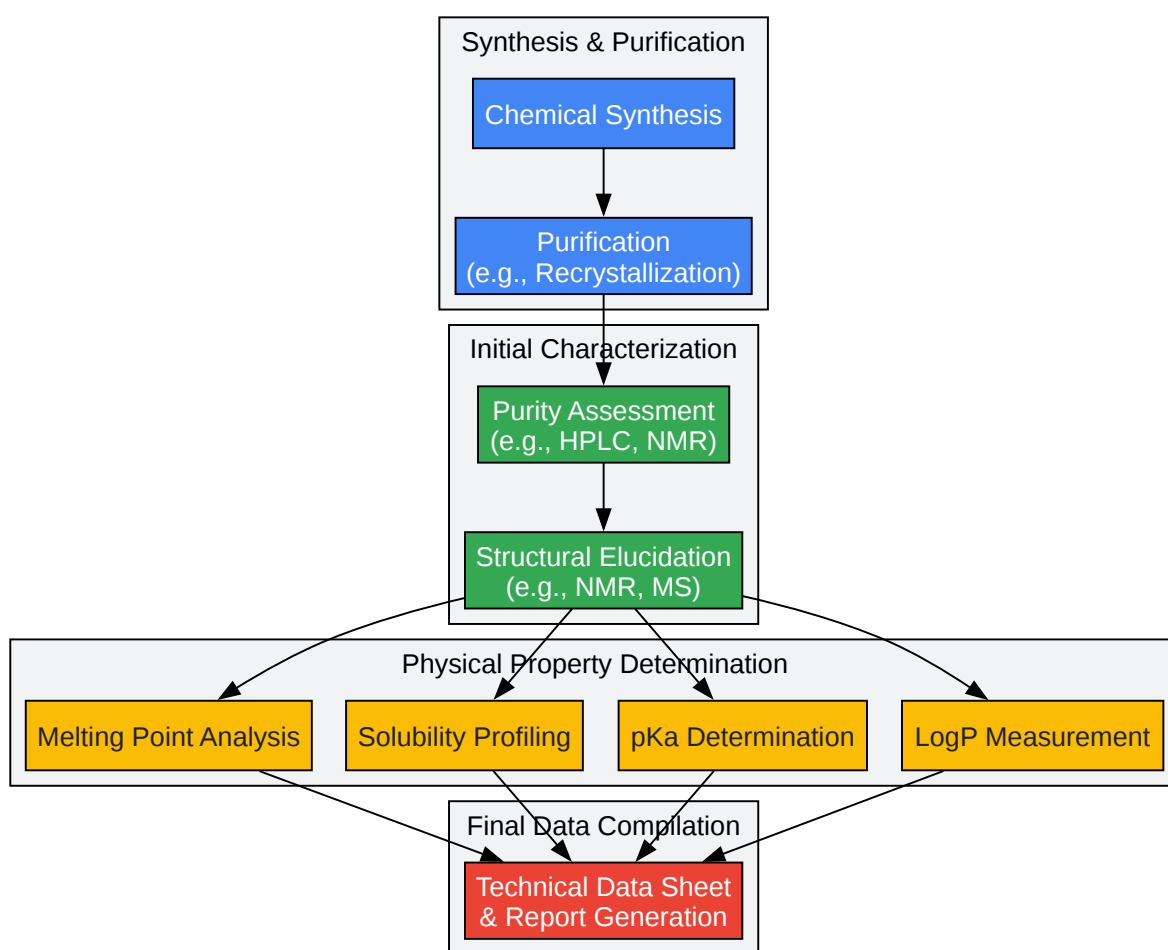
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **Pyridine 1-oxide hydrochloride** to a known volume of the desired solvent (e.g., water, ethanol) in a sealed vial. The excess solid ensures that a saturated solution is formed.
 - Place the vial in a constant temperature shaker bath (e.g., at 25 °C) and agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the vial to stand undisturbed at the same temperature to let the excess solid settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vial at a high speed.
- Sample Analysis:
 - Carefully withdraw a known aliquot of the clear supernatant.
 - Dilute the aliquot quantitatively with the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Measure the concentration of **Pyridine 1-oxide hydrochloride** in the diluted solution using a pre-calibrated analytical method (e.g., UV-Vis spectrophotometry at a specific wavelength or HPLC).
- Calculation: Calculate the original concentration in the saturated solution, which represents the solubility of the compound in that solvent at the specified temperature. The result is

typically expressed in mg/mL or mol/L.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the physical and chemical characterization of a synthesized compound like **Pyridine 1-oxide hydrochloride**.



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Caption: Workflow for the Characterization of a Chemical Compound.

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